

Application Notes & Protocols: Geological Applications of Zinc-66 Isotope Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Zinc, isotope of mass 66

CAS No.: 14378-33-7

Cat. No.: B081223

[Get Quote](#)

Introduction: Unlocking Geological Processes with Zinc Isotopes

For decades, geologists have relied on isotopic systems to unravel the complexities of Earth's history. While traditional stable isotopes (O, C, S) have been foundational, the advent of high-precision multicollector inductively coupled plasma mass spectrometry (MC-ICP-MS) has opened a new frontier in "non-traditional" metal isotopes. Among these, the stable isotopes of zinc (Zn) have emerged as a remarkably versatile tool for tracing a wide array of geological and environmental processes.^{[1][2][3]}

Zinc possesses five stable isotopes: ^{64}Zn (49.2%), ^{66}Zn (27.7%), ^{67}Zn (4.0%), ^{68}Zn (18.4%), and ^{70}Zn (0.6%).^[2] Isotopic variations are typically reported in delta notation ($\delta^{66}\text{Zn}$) in parts per thousand (‰) relative to a standard, representing the ratio of ^{66}Zn to ^{64}Zn .

The power of the $\delta^{66}\text{Zn}$ system lies in its sensitivity to low-temperature geochemical processes. Unlike high-temperature magmatic systems where fractionation is minimal, processes like mineral precipitation, biological uptake, weathering, and adsorption-desorption reactions induce significant and measurable changes in the $^{66}\text{Zn}/^{64}\text{Zn}$ ratio.^{[2][4]} This guide provides an in-depth

overview of the core geological applications of $\delta^{66}\text{Zn}$ analysis and detailed protocols for achieving high-quality, reproducible data.

Principles of Zinc Isotope Fractionation in Geological Systems

Understanding the mechanisms that drive isotopic fractionation is paramount to interpreting $\delta^{66}\text{Zn}$ data correctly. In most geological settings, zinc exists in the Zn(II) oxidation state, meaning redox reactions—a major driver of fractionation for elements like iron or copper—are not a factor.^{[2][5]} Instead, fractionation is primarily controlled by:

- **Mineral Precipitation and Dissolution:** During the formation of minerals like sphalerite (ZnS) or smithsonite (ZnCO_3), isotopic fractionation occurs at the mineral-fluid interface. In many hydrothermal systems, lighter Zn isotopes are preferentially incorporated into the precipitating sulfide mineral.^[6] This leaves the residual fluid enriched in the heavier ^{66}Zn , a process that can be modeled using Rayleigh fractionation to trace fluid evolution and locate mineralization centers.^{[4][6]}
- **Adsorption:** Zinc readily adsorbs onto the surfaces of minerals, particularly clays and iron/manganese oxides. This process preferentially sequesters the heavier ^{66}Zn isotope onto the mineral surface, leaving the dissolved phase isotopically lighter.
- **Biological Cycling:** Biological processes strongly fractionate zinc isotopes.^{[1][7]} Organisms often preferentially uptake lighter zinc isotopes for metabolic functions. This biological preference makes $\delta^{66}\text{Zn}$ a powerful proxy for tracking nutrient cycles and paleo-productivity in marine environments.^[8]
- **Weathering and Supergene Processes:** The breakdown of rocks and sulfide ores during weathering releases zinc into the environment. Secondary minerals formed during this process, such as smithsonite and hemimorphite, can display a wide range of $\delta^{66}\text{Zn}$ values, reflecting complex dissolution and reprecipitation dynamics.^[9]

Core Geological Applications

The sensitivity of $\delta^{66}\text{Zn}$ to these processes makes it a powerful tracer in several key areas of geology.

Ore Deposit Geochemistry: Vectoring Towards Mineralization

In the exploration for hydrothermal ore deposits, $\delta^{66}\text{Zn}$ can serve as a powerful vectoring tool. As ore-forming fluids migrate through rock, they precipitate sulfide minerals. If this precipitation follows a Rayleigh distillation model, the sphalerite formed closest to the fluid source will be isotopically light, with $\delta^{66}\text{Zn}$ values becoming progressively heavier along the fluid flow path.^[4]^[10] This creates a predictable isotopic zonation pattern that can guide exploration efforts toward the core of a mineralized system.^[4]

Environmental Geochemistry: Tracing Anthropogenic Contamination

Zinc is a common industrial pollutant, with sources ranging from mining and smelting operations to tire wear and galvanized materials.^[11]^[12] These anthropogenic sources often have distinct $\delta^{66}\text{Zn}$ signatures compared to the natural geological background. For instance, metallurgical processes can produce zinc with significantly "heavy" isotopic compositions.^[11]^[13] By analyzing the $\delta^{66}\text{Zn}$ of river sediments, soils, and water, researchers can deconvolve natural and anthropogenic Zn sources, quantify the extent of contamination, and trace its movement through ecosystems.^[11]^[12]^[14]

Paleo-environmental Reconstruction: A Proxy for Ocean Productivity

The isotopic composition of zinc in the global ocean is controlled by a balance of inputs (rivers, hydrothermal vents) and outputs (sedimentation). Marine phytoplankton preferentially take up lighter zinc isotopes. Therefore, in areas of high biological productivity, the sinking organic matter removes light zinc, leaving the surface seawater enriched in heavy ^{66}Zn . This signature can be captured in marine sediments like carbonates and iron-manganese crusts, allowing $\delta^{66}\text{Zn}$ to be used as a proxy to reconstruct past changes in the marine nutrient cycle and global carbon cycle.^[8]^[15]

Typical $\delta^{66}\text{Zn}$ Values in Geological Materials

The table below summarizes the typical range of $\delta^{66}\text{Zn}$ values found in various geological and environmental reservoirs. This provides a crucial framework for source apportionment and

process identification.

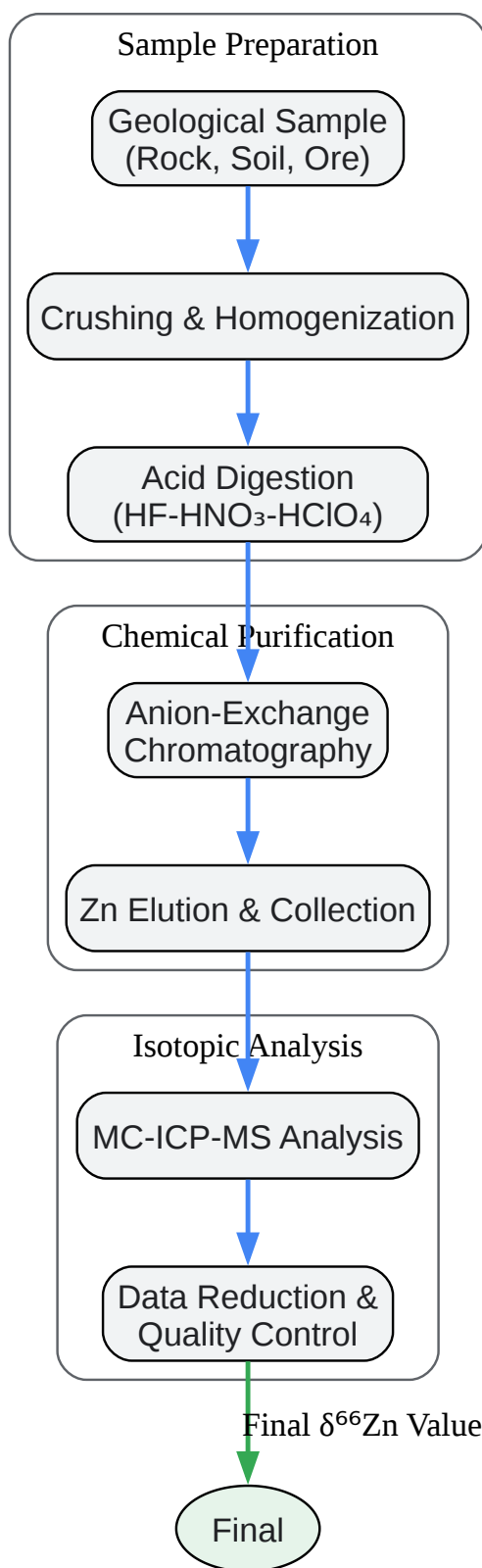
Material / Reservoir	Typical $\delta^{66}\text{Zn}$ Range (‰ vs. JMC-Lyon)	Key Processes
Bulk Silicate Earth / Mantle	$+0.28 \pm 0.05$	Homogenized high-temperature reservoir[2]
Igneous Rocks (Basalts, Granites)	+0.20 to +0.40	Limited fractionation during magmatic processes[2][16]
Hydrothermal Sphalerite (ZnS)	-0.50 to +0.50	Kinetic/equilibrium fractionation during precipitation[10]
Marine Carbonates	+0.50 to +1.00	Reflects isotopically heavy seawater due to biological uptake[2]
River Water (Uncontaminated)	$\sim +0.30$	Reflects weathering of continental crust[12]
Anthropogenic Sources (Smelters)	$> +0.80$	Industrial processing enriches heavy isotopes[11][13]
Marine Sediments (Organic-rich)	< 0.00	Incorporation of isotopically light biological material[15]

Analytical Protocols: From Rock to Ratio

Achieving precise and accurate $\delta^{66}\text{Zn}$ data requires meticulous attention to detail, from sample preparation to mass spectrometric analysis. The primary challenge is the complete separation of zinc from matrix elements, especially those that cause isobaric interferences (e.g., ^{64}Ni on ^{64}Zn).[1]

Overall Analytical Workflow

The entire process, from a solid sample to a final isotopic ratio, involves several critical stages. Contamination control is essential at every step; the use of vinyl gloves is recommended as they release less zinc than other types.[1]



[Click to download full resolution via product page](#)

Fig 1. High-level workflow for Zn isotope analysis.

Protocol 1: Sample Digestion

Objective: To completely dissolve the solid sample matrix and bring all zinc into an aqueous solution.

Causality: A complete digestion is non-negotiable. If certain minerals (which may have distinct isotopic compositions) are not fully dissolved, the resulting solution will not be representative of the bulk sample, leading to inaccurate $\delta^{66}\text{Zn}$ values. A combination of strong acids is required to break down resilient silicate and oxide phases.

Materials:

- Savillex® PFA vials (pre-cleaned in hot aqua regia).
- Trace metal grade acids: Nitric acid (HNO_3), Hydrofluoric acid (HF), Perchloric acid (HClO_4).
- Hot plate in a clean fume hood.

Procedure:

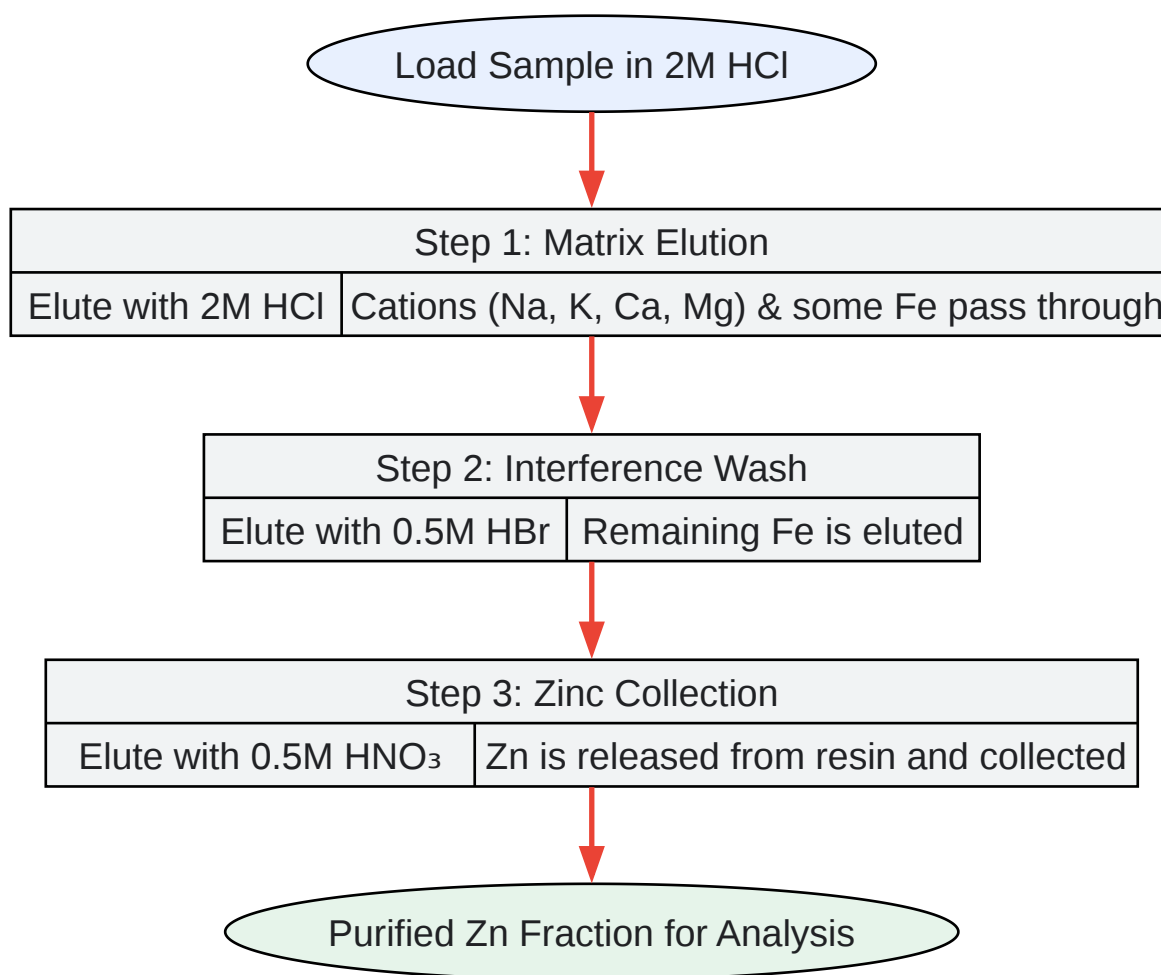
- Weigh approximately 50-100 mg of powdered, homogenized sample into a pre-cleaned PFA vial.
- Add 2 mL of concentrated HNO_3 and 2 mL of concentrated HF.
- Cap the vials tightly and place them on a hotplate at $\sim 120^\circ\text{C}$ for 48 hours.
- Uncap the vials and allow the solution to evaporate to near dryness. This step removes the majority of the silicon as volatile SiF_4 .
- Add 1 mL of concentrated HClO_4 and heat at $\sim 180^\circ\text{C}$. CAUTION: Perchloric acid is a strong oxidizer. This step destroys any remaining organic matter. Evaporate to incipient dryness.
- Add 2 mL of concentrated HNO_3 and evaporate to dryness to ensure all perchlorates are removed.
- Repeat step 6.

- Dissolve the final residue in an appropriate molarity acid (e.g., 2 M HCl) for loading onto the chromatography column. The solution should be visually inspected for any undissolved residue.

Protocol 2: Zinc Purification via Anion-Exchange Chromatography

Objective: To quantitatively separate Zn from the sample matrix, particularly from interfering elements like Ni, Ti, Cr, and Fe.[\[17\]](#)

Causality: This is the most critical step for data quality. MC-ICP-MS cannot distinguish between $^{64}\text{Zn}^+$ and $^{64}\text{Ni}^+$ ions of the same mass-to-charge ratio. Therefore, nickel must be almost completely removed. Anion-exchange chromatography is highly effective because Zn forms strong anionic chloro-complexes (e.g., $[\text{ZnCl}_4]^{2-}$) in hydrochloric acid, while many matrix elements remain cationic and pass through the resin. A near 100% recovery of zinc from the column is essential to prevent artificial isotopic fractionation induced by the chromatographic process itself.[\[1\]](#)[\[17\]](#)



[Click to download full resolution via product page](#)

Fig 2. Simplified anion-exchange chromatography for Zn.

Materials:

- Polypropylene chromatography columns.
- Anion-exchange resin (e.g., Bio-Rad AG® MP-1, 100-200 mesh).[1]
- Trace metal grade acids: HCl, HBr, HNO₃.

Procedure:

- Resin Preparation: Prepare a slurry of the anion-exchange resin in deionized water. Load it into the columns to create a resin bed of approximately 1-2 mL.

- **Column Conditioning:** Wash the resin sequentially with 10 mL of 0.5 M HNO_3 , 10 mL of water, and finally equilibrate with 10 mL of 2 M HCl.
- **Sample Loading:** Load the dissolved sample (in 2 M HCl) onto the column. Zinc will bind to the resin as an anionic chloro-complex.
- **Matrix Elution:** Wash the column with 10-15 mL of 2 M HCl. This will elute major matrix cations (Na, K, Ca, Mg, Al) and other elements that do not form strong chloro-complexes.
- **Iron Removal:** Wash the column with 10 mL of 0.5 M HBr. This is a highly effective step for removing residual iron.
- **Zinc Elution:** Elute the purified zinc fraction from the column using 10-15 mL of 0.5 M HNO_3 . The weaker complexing ability of nitrate compared to chloride causes the zinc to be released from the resin.
- **Quality Control:** The eluted Zn fraction should be analyzed for purity (checking for Ni, Fe, etc.) and the yield should be calculated to ensure it is >99% to avoid isotopic fractionation on the column.

Protocol 3: Isotopic Measurement by MC-ICP-MS

Objective: To precisely measure the $^{66}\text{Zn}/^{64}\text{Zn}$ ratio of the purified sample.

Causality: Instrumental mass bias, where heavier isotopes are transmitted through the mass spectrometer less efficiently than lighter ones, must be corrected for.^{[1][2]} The standard-sample-bracketing (SSB) technique is the most common correction method.^[1] This involves analyzing a known isotopic standard before and after the unknown sample, allowing for a linear interpolation of the mass bias drift and a highly accurate correction. Some protocols also use an external element dopant (e.g., Copper) for additional correction.^[18]

Procedure:

- Evaporate the purified zinc fraction to dryness and redissolve in dilute (e.g., 0.1 M) HNO_3 to a concentration of approximately 100-200 ppb Zn.

- Introduce the sample into the MC-ICP-MS. Key isotopes to monitor are ^{62}Ni (to correct for ^{64}Ni on ^{64}Zn), ^{64}Zn , ^{66}Zn , ^{67}Zn , and ^{68}Zn .
- Perform the analysis using a standard-sample-bracketing sequence (e.g., Standard - Sample 1 - Standard - Sample 2 - Standard).
- Calculate the $\delta^{66}\text{Zn}$ value for each sample using the following formula:

$$\delta^{66}\text{Zn} (\text{‰}) = [((^{66}\text{Zn}/^{64}\text{Zn})_{\text{sample}} / (^{66}\text{Zn}/^{64}\text{Zn})_{\text{standard}}) - 1] * 1000$$

Where the standard is typically the JMC-Lyon 3-0749L solution.[\[1\]](#)

- Quality Control: Routinely analyze geological reference materials (e.g., BHVO-2, AGV-2) that have been processed through the entire procedure alongside the samples to validate the accuracy and reproducibility of the method.[\[18\]](#)[\[19\]](#)[\[20\]](#) Long-term external reproducibility should be better than $\pm 0.05\text{‰}$ (2SD).[\[21\]](#)

Conclusion and Future Directions

Zinc-66 isotope analysis has transitioned from a niche technique to a robust tool in the geoscientist's arsenal. Its applications in mineral exploration, environmental forensics, and paleoceanography continue to expand, providing novel insights into complex Earth systems.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[22\]](#) Future research will likely focus on refining our understanding of fractionation factors in specific mineral-fluid systems, developing new applications in areas like critical zone science and deep-time paleo-reconstructions, and improving analytical throughput to make this powerful tracer more widely accessible.

References

- Ferreira Araujo, D., Machado, W., Weiss, D., et al. (2018). Zinc isotopes as tracers of anthropogenic sources and biogeochemical processes in contaminated mangroves. *Applied Geochemistry*, 95, 25-32. Available at: [\[Link\]](#)
- Dantas, E. L., Garnier, J., Babinski, M., et al. (2015). Tracing anthropogenic zinc contamination in coastal environments using stable isotope composition. *Procedia Earth and Planetary Science*, 13, 138-141. Available at: [\[Link\]](#)

- Junqueira, T. P., Araújo, D. F., Vanhaecke, F., & Weiss, D. J. (2024). Applications of zinc stable isotope analysis in environmental and biological systems: a review. *Geochemistry: Exploration, Environment, Analysis*. Available at: [\[Link\]](#)
- Junqueira, T. P., Araújo, D. F., Vanhaecke, F., & Weiss, D. J. (2024). Applications of zinc stable isotope analysis in environmental and biological systems: a review. *Geochemistry: Exploration, Environment, Analysis*. Available at: [\[Link\]](#)
- Junqueira, T. P., Araújo, D. F., Vanhaecke, F., & Weiss, D. J. (2024). Applications of zinc stable isotope analysis in environmental and biological systems: a review. *Geochemistry: Exploration, Environment, Analysis*. Available at: [\[Link\]](#)
- Ferreira Araujo, D., Machado, W., Weiss, D., et al. (2018). Zinc isotopes as tracers of anthropogenic sources and biogeochemical processes in contaminated mangroves. *Applied Geochemistry*, 95, 25-32. Available at: [\[Link\]](#)
- Wilkinson, J. J. (2023). The Potential of Zn Isotopes in the Science and Exploration of Ore Deposits. *Geosciences*, 13(5), 136. Available at: [\[Link\]](#)
- Gagnevin, D., et al. (2012). Abiotic Zn isotope fractionations associated with ZnS precipitation. *Chemical Geology*, 334, 149-161. Available at: [\[Link\]](#)
- Sivry, Y., et al. (2008). Zn isotopes as tracers of anthropogenic pollution from Zn-ore smelters. The Riou Mort-Lot River system. *Chemical Geology*, 255(3-4), 295-304. Available at: [\[Link\]](#)
- Mondillo, N., et al. (2014). A global assessment of Zn isotope fractionation in secondary Zn minerals from sulfide and non-sulfide ore deposits and model for fractionation control. *Geochimica et Cosmochimica Acta*, 155, 144-161. Available at: [\[Link\]](#)
- Zhang, T., et al. (2024). Review on Zinc Isotopes in River Systems: Distribution and Application. *Water*, 16(3), 444. Available at: [\[Link\]](#)
- Lv, Y., et al. (2021). Effective separation of zinc from geological samples for high-precision zinc isotope measurement using MC-ICP-MS. *Journal of Analytical Atomic Spectrometry*, 36(10), 2167-2176. Available at: [\[Link\]](#)

- Lv, Y., et al. (2021). Figure: d66/64ZnJMC Lyon values of geological reference materials. ResearchGate. Available at: [\[Link\]](#)
- Wang, Z., & Liu, Y. (2018). Zinc isotope fractionation under vaporization processes and in aqueous solutions. Scientific Reports, 8(1), 10769. Available at: [\[Link\]](#)
- Rosca, C., et al. (2022). Improved protocols for Zn purification and MC-ICP-MS analyses enable determination of small-scale Zn isotope variations. Journal of Analytical Atomic Spectrometry. Available at: [\[Link\]](#)
- Arnold, T., et al. (2010). Measurement of zinc stable isotope ratios in biogeochemical matrices by double-spike MC-ICPMS and determination of the isotope ratio pool available for plants from soil. Analytical and Bioanalytical Chemistry, 398(7-8), 3115-3125. Available at: [\[Link\]](#)
- Hsieh, Y.-T., & Wang, C.-J. (2011). Chromatographic Zinc Isotope Separation by Chelating Exchange Resin. Molecules, 16(1), 603-614. Available at: [\[Link\]](#)
- Sahoo, P. K., et al. (2016). Zinc Isotopic Compositions of NIST SRM 683 and Whole-Rock Reference Materials. Geostandards and Geoanalytical Research, 40(1), 111-122. Available at: [\[Link\]](#)
- Wilkinson, J. J. (2023). Summary of terrestrial d66Zn data from rocks, ores and minerals. ResearchGate. Available at: [\[Link\]](#)
- Nie, X., et al. (2024). Innovative Determination of Zinc Isotope Ratios in Geological Reference Materials: A Combined Precipitation and Anion Exchange Resin Method by MC-ICP-MS. Atomic Spectroscopy, 45(4), 298-308. Available at: [\[Link\]](#)
- Kim, D. W., et al. (2002). Zinc Isotope Separation by Ligand Exchange Chromatography Using Cation Exchange Resin. Journal of Nuclear Science and Technology, 39(sup3), 428-431. Available at: [\[Link\]](#)
- Moynier, F., et al. (2017). Zn stable isotope geochemistry: A review. Reviews in Mineralogy and Geochemistry, 82(1), 809-846. Available at: [\[Link\]](#)

- Yang, L., et al. (2023). Zinc Isotope Measurement by MC-ICP-MS in Geological Certified Reference Materials. *Geostandards and Geoanalytical Research*. Available at: [\[Link\]](#)
- Gagnevin, D., et al. (2012). Zn, Fe and S isotope fractionation in a large hydrothermal system. *Geochimica et Cosmochimica Acta*, 91, 1-18. Available at: [\[Link\]](#)
- Araújo, D. F., et al. (2017). Ion Exchange Chromatography and Mass Bias Correction for Accurate and Precise Zn Isotope Ratio Measurements in Environmental Reference Materials. *Geostandards and Geoanalytical Research*, 41(1), 5-18. Available at: [\[Link\]](#)
- Maréchal, C. N., & Albarède, F. (2002). Ion-exchange fractionation of copper and zinc isotopes. *Geochimica et Cosmochimica Acta*, 66(9), 1499-1509. Available at: [\[Link\]](#)
- Junqueira, T. P., et al. (2024). Applications of zinc stable isotope analysis in environmental and biological systems: a review. *Archimer*. Available at: [\[Link\]](#)
- Junqueira, T. P., et al. (2024). Applications of zinc stable isotope analysis in environmental and biological systems: a review. *ResearchGate*. Available at: [\[Link\]](#)
- Katchinoff, J. A. M., et al. (2021). Fingerprinting the Cretaceous-Paleogene Boundary Impact with Zn Isotopes. *Nature Communications*, 12(1), 4141. Available at: [\[Link\]](#)
- Sweere, T. (2019). The record of oceanic zinc and nickel isotopes in marine sediment archives. *ETH Zurich Research Collection*. Available at: [\[Link\]](#)
- Zhao, M., et al. (2023). Fe-Cu-Zn Isotopic Compositions in Polymetallic Sulfides from Hydrothermal Fields in the Ultraslow-Spreading Southwest Indian Ridge and Geological Inferences. *Minerals*, 13(6), 823. Available at: [\[Link\]](#)
- Jaouen, K., et al. (2018). Advantages of zinc isotopes as a new dietary proxy in marine ecology. *Scientific Reports*, 8(1), 1-10. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pubs.geoscienceworld.org](https://pubs.geoscienceworld.org) [pubs.geoscienceworld.org]
- [2. lyellcollection.org](https://lyellcollection.org) [lyellcollection.org]
- [3. lyellcollection.org](https://lyellcollection.org) [lyellcollection.org]
- [4. researchgate.net](https://researchgate.net) [researchgate.net]
- [5. archimer.ifremer.fr](https://archimer.ifremer.fr) [archimer.ifremer.fr]
- [6. researchgate.net](https://researchgate.net) [researchgate.net]
- [7. english.gyig.cas.cn](https://english.gyig.cas.cn) [english.gyig.cas.cn]
- [8. researchgate.net](https://researchgate.net) [researchgate.net]
- [9. A global assessment of Zn isotope fractionation in secondary Zn minerals from sulfide and non-sulfide ore deposits and model for fractionation control](#) [spiral.imperial.ac.uk]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]
- [11. Zinc isotopes as tracers of anthropogenic sources and biogeochemical processes in contaminated mangroves](#) [archimer.ifremer.fr]
- [12. mdpi.com](https://mdpi.com) [mdpi.com]
- [13. researchgate.net](https://researchgate.net) [researchgate.net]
- [14. archimer.ifremer.fr](https://archimer.ifremer.fr) [archimer.ifremer.fr]
- [15. research-collection.ethz.ch](https://research-collection.ethz.ch) [research-collection.ethz.ch]
- [16. researchgate.net](https://researchgate.net) [researchgate.net]
- [17. scispace.com](https://scispace.com) [scispace.com]
- [18. Effective separation of zinc from geological samples for high-precision zinc isotope measurement using MC-ICP-MS - Journal of Analytical Atomic Spectrometry \(RSC Publishing\)](#) [pubs.rsc.org]
- [19. researchgate.net](https://researchgate.net) [researchgate.net]
- [20. Innovative Determination of Zinc Isotope Ratios in Geological Reference Materials: A Combined Precipitation and Anion Exchange Resin Method by MC-ICP-MS](#) [at-spectrosc.com]
- [21. Measurement of zinc stable isotope ratios in biogeochemical matrices by double-spike MC-ICPMS and determination of the isotope ratio pool available for plants from soil - PMC](#) [pmc.ncbi.nlm.nih.gov]

- [22. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Application Notes & Protocols: Geological Applications of Zinc-66 Isotope Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b081223/docs#application-notes-protocols-geological-applications-of-zinc-66-isotope-analysis\]](https://www.benchchem.com/product/b081223/docs#application-notes-protocols-geological-applications-of-zinc-66-isotope-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)